

## Navigating the Safe Disposal of Calophyllic Acid: A Procedural Guide

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Compound of Interest		
Compound Name:	Calophyllic acid	
Cat. No.:	B1499388	Get Quote

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **calophyllic acid**, a bioactive tricyclic diterpenoid acid derived from the tamanu tree (Calophyllum inophyllum)[1][2]. While a specific Safety Data Sheet (SDS) for isolated **calophyllic acid** is not readily available in the public domain, this document outlines a comprehensive disposal procedure based on its chemical properties as an organic acid and general laboratory safety principles.

## **Chemical and Physical Properties**

Understanding the fundamental properties of **calophyllic acid** is the first step in ensuring its safe management. The following table summarizes key data for this compound.



Property	Value	Reference
Molecular Formula	C25H24O6	[1][2][3]
Molecular Weight	420.5 g/mol	[1][2]
CAS Number	36626-19-4	[1][2][3]
Appearance	Not explicitly stated for pure acid; Tamanu oil is a green to black oil	[4]
Solubility	Insoluble in water.[5] Solubility in organic solvents should be determined on a case-by-case basis.	
Storage	Store at 2-8°C, keep container well closed.[2][3]	_

# Hazard Assessment and Personal Protective Equipment (PPE)

Although specific toxicity data for **calophyllic acid** is limited, it is prudent to treat it as a potentially hazardous substance. As an acid, it may cause skin and eye irritation. When handling **calophyllic acid**, the following PPE should be worn:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A standard laboratory coat.

## **Step-by-Step Disposal Protocol**

The proper disposal of **calophyllic acid**, like any laboratory chemical, must adhere to institutional and local regulations. The following protocol provides a general framework for its disposal.

### Safety Operating Guide





#### 1. Waste Identification and Segregation:

- Calophyllic acid waste should be classified as "non-halogenated organic acid waste."
- Do not mix this waste with other waste streams, such as halogenated solvents, bases, or oxidizers, to avoid potentially hazardous reactions[6].

#### 2. Waste Collection and Storage:

- Collect **calophyllic acid** waste in a designated, properly labeled, and sealed container.
- The container must be made of a material compatible with organic acids (e.g., glass or polyethylene).
- The waste container label should include:
- The words "Hazardous Waste"
- The full chemical name: "Calophyllic Acid"
- The primary hazard(s) (e.g., "Organic Acid," "Irritant")
- The date the waste was first added to the container.
- Store the waste container in a designated secondary containment bin within a well-ventilated area, away from incompatible materials.
- 3. Neutralization (for small quantities of dilute aqueous solutions only):
- This procedure should only be performed by trained personnel in a fume hood while wearing appropriate PPE.
- Small quantities of dilute aqueous solutions containing **calophyllic acid** may be neutralized before disposal.
- Slowly add a weak base (e.g., sodium bicarbonate solution) to the acidic waste while stirring.
- Monitor the pH of the solution. The target pH for neutralization is typically between 6.0 and 8.0.
- Once neutralized, the solution may be eligible for drain disposal, pending institutional and local regulations. Copious amounts of water should be used to flush the drain.
- 4. Disposal of Concentrated or Solvent-Containing Waste:
- Concentrated calophyllic acid or solutions of calophyllic acid in organic solvents must not be drain disposed.
- This waste must be disposed of through your institution's hazardous waste management program.



 Contact your institution's Environmental Health and Safety (EHS) office to arrange for a chemical waste pickup.

## **Logical Workflow for Calophyllic Acid Disposal**

The following diagram illustrates the decision-making process for the proper disposal of **calophyllic acid** waste.



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Caption: Decision workflow for the proper disposal of **calophyllic acid** waste.

Disclaimer: This guide is intended for informational purposes only and should not replace institutional protocols or local regulations. Always consult your institution's Environmental Health and Safety office for specific guidance on chemical waste disposal.

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